

# Application Notes and Protocols: CTX-0294885 Hydrochloride

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## Compound of Interest

Compound Name: CTX-0294885 hydrochloride

Cat. No.: B10779493

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## Introduction

**CTX-0294885 hydrochloride** is a potent, broad-spectrum kinase inhibitor. It has been utilized as a valuable tool in chemical proteomics for kinome profiling and has demonstrated the ability to bind to a wide array of kinases, including all members of the AKT family.<sup>[1][2]</sup> These characteristics make it a significant compound for research in areas such as oncology, inflammation, and diabetes.<sup>[1][2]</sup> This document provides detailed protocols for the reconstitution, storage, and handling of **CTX-0294885 hydrochloride** to ensure its optimal performance and stability in experimental settings.

## Data Presentation

### Solubility Data

**CTX-0294885 hydrochloride** exhibits solubility in various organic solvents. It is crucial to use high-purity, anhydrous solvents to achieve the concentrations listed below. Note that solubility can be affected by the purity of the solvent, temperature, and sonication.

Solvent	Concentration	Remarks
DMSO (Dimethyl Sulfoxide)	$\geq 88$ mg/mL ( $\geq 200.94$ mM)	Use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility.[3]
55 mg/mL (125.59 mM)	Sonication may be required to achieve complete dissolution. [4]	
20 mg/mL	-	
DMF (Dimethylformamide)	20 mg/mL	-
Ethanol	0.1 mg/mL	Limited solubility.
Water	Insoluble	-
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	-

## In Vivo Formulation Solubility

For animal studies, specific formulations are required to ensure bioavailability and minimize toxicity. The following formulations have been reported to yield clear solutions. It is recommended to prepare these solutions fresh for each experiment.

Formulation	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	$\geq 2.5$ mg/mL ( $\geq 5.71$ mM)
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	$\geq 2.5$ mg/mL ( $\geq 5.71$ mM)

## Storage and Stability

Proper storage of **CTX-0294885 hydrochloride** is critical to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Store protected from light and moisture.
Stock Solution in Solvent	-80°C	1-2 years	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[3]</a>
-20°C	1 month - 1 year	Stability may vary depending on the solvent and concentration. <a href="#">[1]</a> <a href="#">[3]</a>	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Preparation: Allow the vial of **CTX-0294885 hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of the compound using a calibrated analytical balance in a chemical fume hood.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder. For example, to prepare a 10 mM stock solution from 1 mg of **CTX-0294885 hydrochloride** (M.W. 474.39 g/mol ), add 210.79 µL of DMSO.
- Solubilization: Vortex the solution thoroughly. Gentle warming (37°C) and/or sonication can be used to aid dissolution if precipitation is observed.[\[1\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store at -80°C for long-term storage.

### Protocol 2: Preparation of an In Vivo Formulation

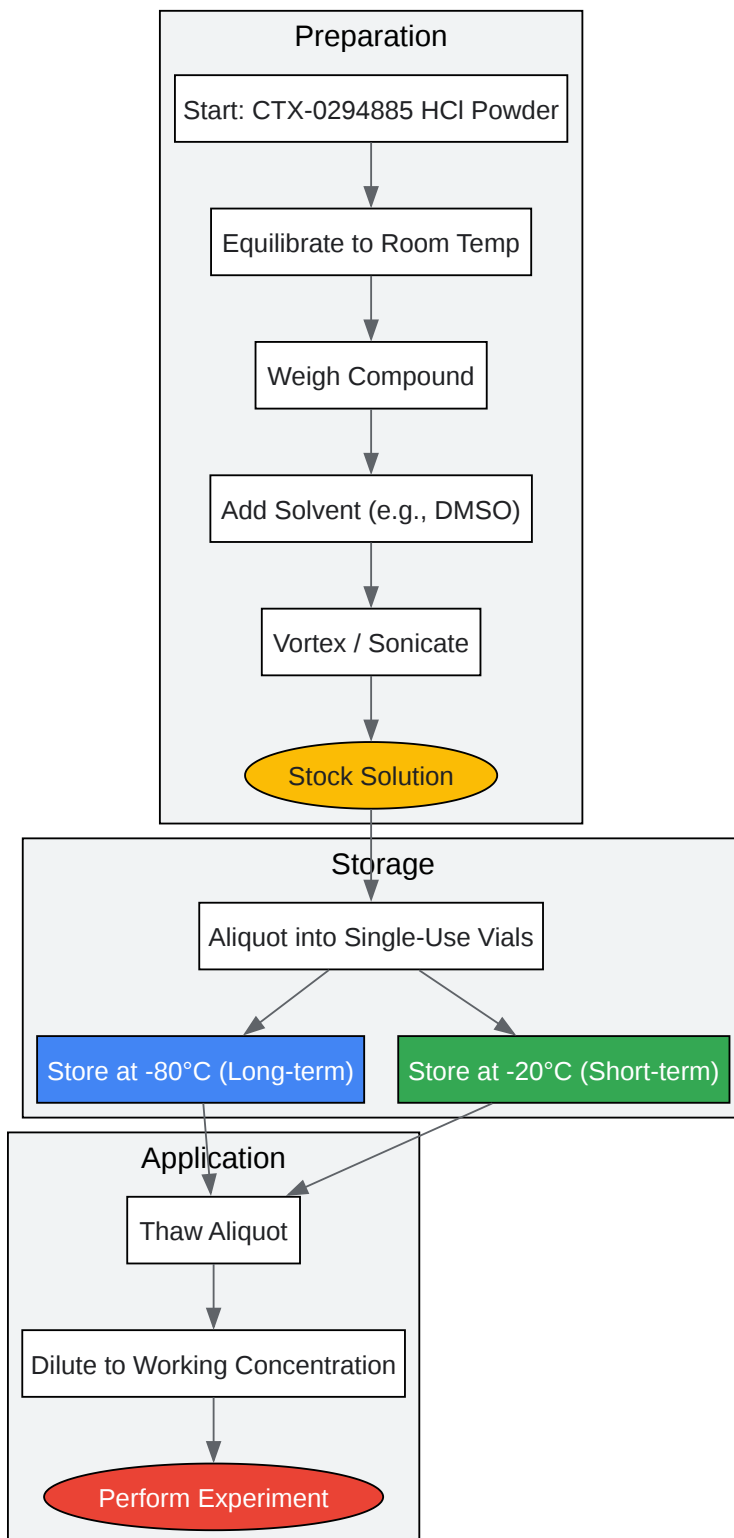
This protocol describes the preparation of a formulation containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

- Initial Dissolution: Prepare a concentrated stock solution of **CTX-0294885 hydrochloride** in DMSO (e.g., 25 mg/mL).
- Solvent Addition Sequence: In a sterile tube, add the required volume of the DMSO stock solution.
- Sequentially add PEG300, Tween-80, and saline to the DMSO solution, ensuring the solution is clear after each addition.[\[4\]](#)
- Mixing: Vortex the solution thoroughly between the addition of each component to ensure a homogenous mixture.
- Final Concentration: Adjust the final volume with saline to achieve the desired final concentration of **CTX-0294885 hydrochloride**.
- Use: It is highly recommended to use this formulation immediately after preparation.[\[3\]](#)

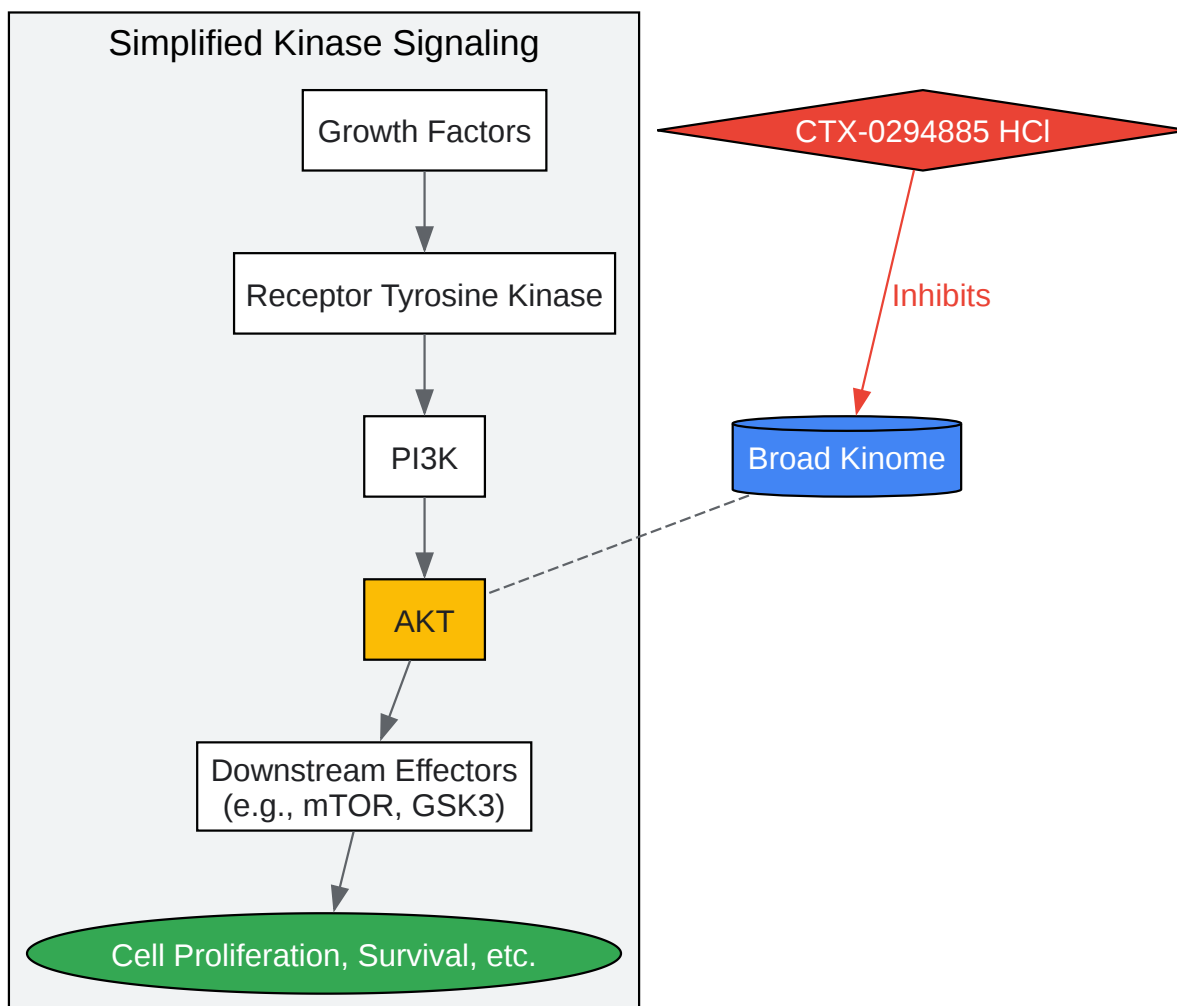
## Visualizations

### Experimental Workflow: Reconstitution and Storage

## Workflow for CTX-0294885 Hydrochloride Handling



## CTX-0294885 HCl as a Broad-Spectrum Kinase Inhibitor



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